

Propyl cyclohexanecarboxylate molecular structure

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Compound of Interest

Compound Name: Propyl cyclohexanecarboxylate

CAS No.: 6739-34-0

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An In-depth Technical Guide to the Molecular Structure of **Propyl Cyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Propyl cyclohexanecarboxylate (CAS No. 6739-34-0) is an ester characterized by a propyl group attached to a cyclohexanecarboxylate moiety.[1][2][3] This guide provides a comprehensive technical overview of its molecular structure, synthesis, and spectroscopic characterization. It is intended for professionals in research and development who require a detailed understanding of this compound's physicochemical properties and the methodologies for its synthesis and structural verification. This document synthesizes information from established chemical databases and relevant literature to offer field-proven insights and self-validating protocols.

Chemical Identity and Physicochemical Properties

Propyl cyclohexanecarboxylate is systematically named under IUPAC nomenclature and possesses a molecular formula of $C_{10}H_{18}O_2$. [2][4] The molecule consists of a saturated six-

membered cyclohexane ring bonded to a carboxylate group, which is, in turn, esterified with a propan-1-ol. The three-dimensional structure favors an equatorial position for the bulky propylcarboxy group on the cyclohexane ring to minimize steric hindrance.

Molecular Identifiers

- IUPAC Name: **propyl cyclohexanecarboxylate**^[2]
- CAS Number: 6739-34-0^{[1][2][4]}
- Molecular Formula: C₁₀H₁₈O₂^{[1][2][4]}
- Canonical SMILES: CCCOC(=O)C1CCCCC1^{[1][2]}
- InChIKey: UBEVLTHYAFYOEU-UHFFFAOYSA-N^{[2][4]}

Physicochemical Data

The physical and chemical properties of **propyl cyclohexanecarboxylate** are summarized in the table below. These parameters are critical for predicting its behavior in various solvents, its volatility, and its suitability for specific applications.

Property	Value	Unit	Source
Molecular Weight	170.25	g/mol	^{[1][4][5]}
Boiling Point	214.9	°C (at 760 mmHg)	^[1]
Density	0.961	g/cm ³	^[1]
Flash Point	78	°C	^[1]
Refractive Index	1.4486	(estimate)	^[1]
LogP	2.52 - 3.1	^{[1][4]}	
Hydrogen Bond Acceptor Count	2	^[1]	
Rotatable Bond Count	4	^[1]	

Synthesis of Propyl Cyclohexanecarboxylate

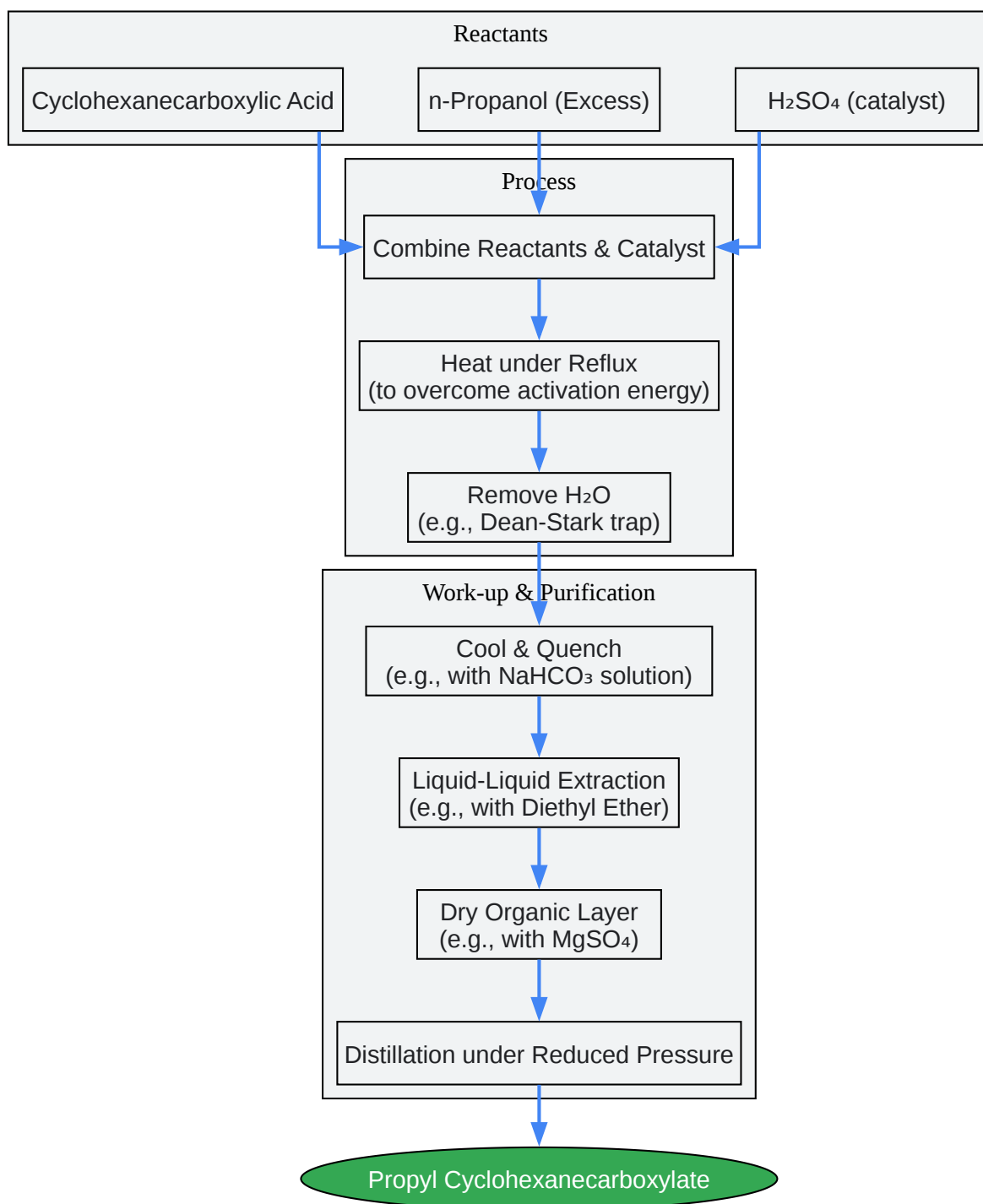
The most direct and common method for synthesizing **propyl cyclohexanecarboxylate** is through the Fischer-Speier esterification.^{[6][7]} This acid-catalyzed reaction involves the condensation of a carboxylic acid (cyclohexanecarboxylic acid) with an alcohol (n-propanol).

The Fischer Esterification Mechanism

The reaction proceeds via a nucleophilic acyl substitution mechanism. The acid catalyst (typically concentrated H₂SO₄ or p-TsOH) protonates the carbonyl oxygen of the carboxylic acid, thereby activating the carbonyl carbon for nucleophilic attack by the alcohol.^{[8][9]} The resulting tetrahedral intermediate undergoes a series of proton transfers to form a good leaving group (water), which is subsequently eliminated to yield the protonated ester. A final deprotonation step regenerates the acid catalyst and provides the final ester product.^[8]

The reaction is an equilibrium process. To drive it towards the formation of the ester, Le Châtelier's Principle is applied, typically by using an excess of one reactant (usually the less expensive alcohol) or by removing water as it is formed, often through azeotropic distillation.^[7]
^[8]

Visualization of Synthesis Workflow



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Caption: Fischer Esterification workflow for **propyl cyclohexanecarboxylate**.

Experimental Protocol

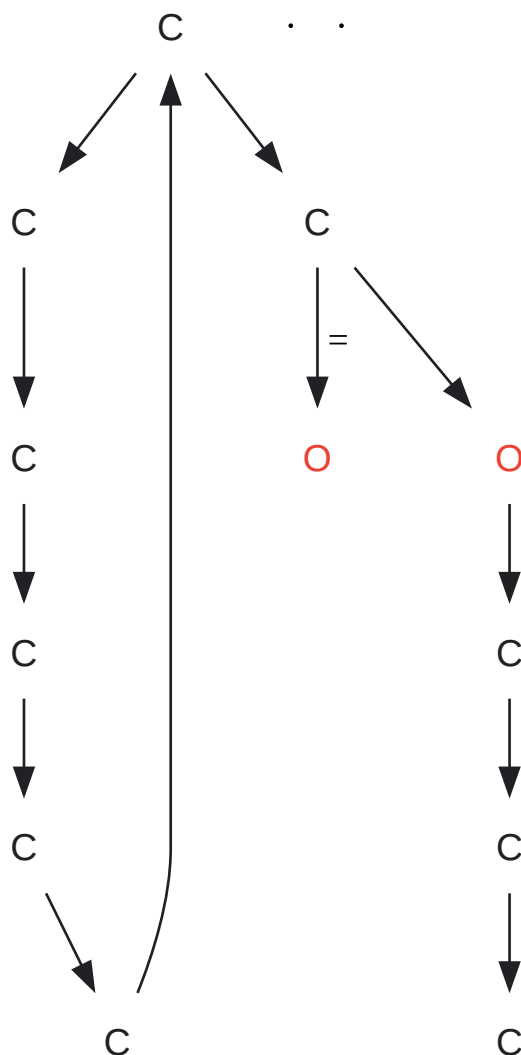
This protocol describes a laboratory-scale synthesis yielding **propyl cyclohexanecarboxylate**.

- **Apparatus Setup:** Assemble a reflux apparatus consisting of a round-bottom flask, a condenser, and a heating mantle. If water removal is desired, a Dean-Stark trap can be fitted between the flask and the condenser.
- **Charging the Flask:** To the round-bottom flask, add cyclohexanecarboxylic acid (1.0 eq), n-propanol (3.0 eq, to act as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (approx. 5 mol%).
- **Reaction:** Heat the mixture to a gentle reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
 - Dry the separated organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the excess propanol and solvent under reduced pressure using a rotary evaporator. The crude ester can then be purified by fractional distillation to yield the final product.

Molecular Structure Elucidation

The confirmation of the molecular structure of **propyl cyclohexanecarboxylate** relies on a combination of spectroscopic techniques, including Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Molecular Structure Diagram



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Caption: 2D chemical structure of **propyl cyclohexanecarboxylate**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. For **propyl cyclohexanecarboxylate**, the spectrum is dominated by the ester group.

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Significance
~1740	C=O stretch (ester)	Strong	Confirms the presence of the carbonyl group in the ester.[4]
1250–1050	C-O stretch (ester)	Strong	Indicates the single bond between the carbonyl carbon and the oxygen, and the oxygen and the propyl group.[4]
2850–2960	C-H stretch (alkane)	Strong	Corresponds to the C-H bonds in the cyclohexane and propyl moieties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- ¹H NMR Spectroscopy: The proton NMR spectrum gives information on the different types of protons and their neighboring environments.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~4.0	Triplet	2H	-O-CH ₂ -CH ₂ -CH ₃	Methylene group adjacent to the electron-withdrawing ester oxygen, deshielded.
~2.3	Multiplet	1H	-CH-(C=O)-	Methine proton on the cyclohexane ring attached to the carbonyl group.
~1.65	Sextet	2H	-O-CH ₂ -CH ₂ -CH ₃	Methylene group of the propyl chain.
1.2–1.9	Multiplet	10H	Cyclohexane ring protons	Protons on the saturated cyclohexane ring. [4]
~0.9	Triplet	3H	-CH ₂ -CH ₃	Terminal methyl group of the propyl chain.

- ¹³C NMR Spectroscopy: The carbon NMR spectrum indicates the number of unique carbon environments.

Chemical Shift (δ , ppm)	Carbon Assignment	Rationale
~176	C=O	Ester carbonyl carbon, highly deshielded.
~65	-O-CH ₂ -	Carbon adjacent to the ester oxygen.
~43	CH-(C=O)	Methine carbon of the cyclohexane ring attached to the carbonyl.
25–30	Cyclohexane CH ₂	Carbons of the cyclohexane ring.
~22	-CH ₂ -CH ₂ -CH ₃	Methylene carbon of the propyl chain.
~10	-CH ₃	Terminal methyl carbon of the propyl chain.

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum would be expected to show:

- Molecular Ion (M⁺): A peak at $m/z = 170$, corresponding to the molecular weight of the compound.^{[1][2]}
- Key Fragments:
 - $m/z = 127$: Loss of the propyl group ($\bullet\text{C}_3\text{H}_7$).
 - $m/z = 111$: Loss of the propoxy group ($\bullet\text{OC}_3\text{H}_7$).
 - $m/z = 83$: Cyclohexyl cation, resulting from cleavage of the ester bond.
 - $m/z = 43$: Propyl cation (C_3H_7^+).

Applications and Relevance

While not a widely commercialized chemical, **propyl cyclohexanecarboxylate** and its analogs serve as important intermediates and model compounds in several areas:

- **Pharmaceutical Intermediates:** The cyclohexanecarboxylate scaffold is a precursor for derivatives that have shown potential anticonvulsant and analgesic properties.[\[4\]](#)
- **Agrochemicals:** Functionalized derivatives are explored in the synthesis of herbicides.[\[4\]](#)
- **Fragrance Industry:** Esters of cyclohexanecarboxylic acid are sometimes used in the formulation of fragrances.[\[4\]](#)

Conclusion

The molecular structure of **propyl cyclohexanecarboxylate** is well-defined by its constituent functional groups: a cyclohexane ring and a propyl ester. Its synthesis is straightforward via Fischer esterification, a robust and scalable method. The structural identity is unequivocally confirmed through a combination of IR, NMR, and MS, which provide a complete picture of its atomic connectivity and chemical environment. This guide provides the foundational technical knowledge necessary for researchers to synthesize, characterize, and utilize this compound in further developmental studies.

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